

commercial availability of 2-Fluoro-3-isopropoxybenzoic acid

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Compound of Interest

Compound Name: 2-Fluoro-3-isopropoxybenzoic acid

Cat. No.: B3027593

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An In-depth Technical Guide to **2-Fluoro-3-isopropoxybenzoic Acid**: Commercial Availability and Applications

Introduction

2-Fluoro-3-isopropoxybenzoic acid is a fluorinated aromatic carboxylic acid that serves as a specialized building block in organic synthesis. Its unique structure, featuring a fluorine atom and an isopropoxy group on the benzoic acid backbone, makes it a valuable intermediate in the development of complex molecules. The incorporation of fluorine into organic molecules is a widely recognized strategy in medicinal chemistry to enhance pharmacological properties such as metabolic stability, bioavailability, and binding affinity.^{[1][2]} This guide provides a comprehensive overview of the commercial availability, synthesis, analytical characterization, applications, and safe handling of **2-Fluoro-3-isopropoxybenzoic acid** for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Understanding the fundamental properties of **2-Fluoro-3-isopropoxybenzoic acid** is crucial for its effective application in research and synthesis. Key identifiers and physical characteristics are summarized below.

Property	Value
CAS Number	1346608-65-8[3][4]
Molecular Formula	C ₁₀ H ₁₁ FO ₃ [3]
Molecular Weight	198.19 g/mol [5]
Purity	Typically ≥97%[3]
Appearance	N/A (Often a white or off-white powder)
Storage Temperature	2-8°C[3][6]

Commercial Availability

2-Fluoro-3-isopropoxybenzoic acid is available from several chemical suppliers that specialize in advanced organic building blocks for research and development. Availability can range from small, milligram-scale quantities for initial screening to larger, gram-scale amounts for lead optimization and scale-up studies. Pricing is typically provided upon request from the vendors.

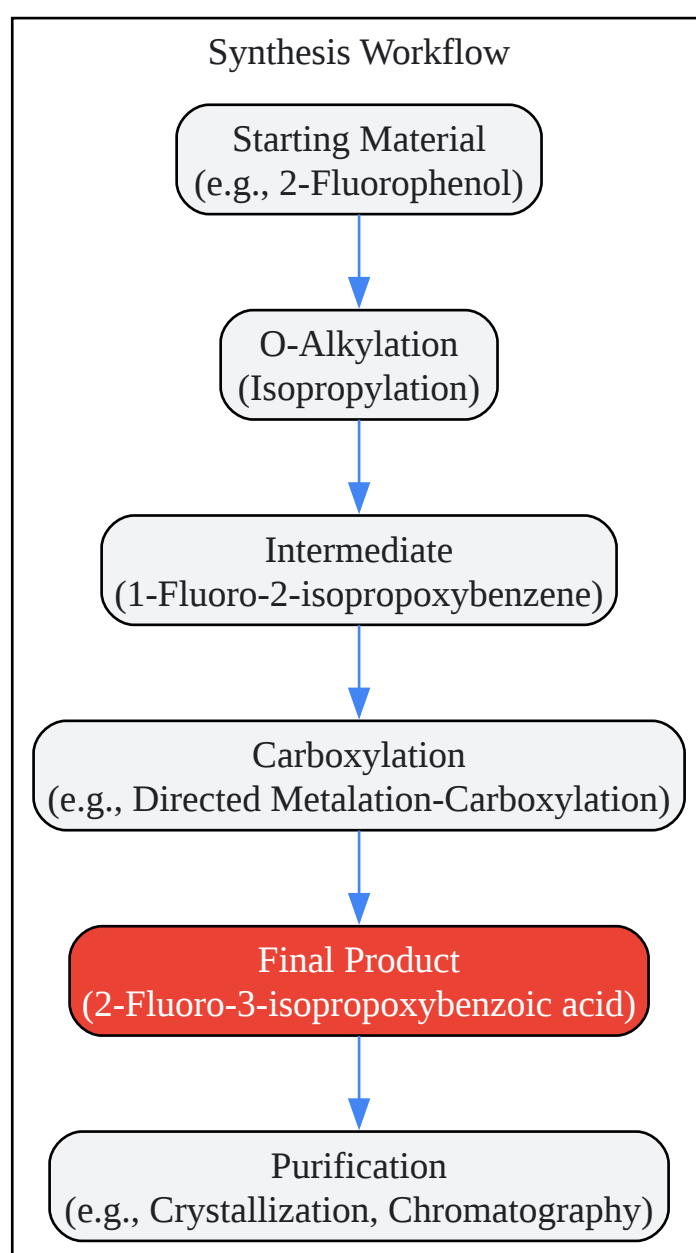
Supplier	Pack Sizes	Stock Status (Example)
AOBChem	250mg, 500mg, 1g, 5g, 10g, 25g, 100g	5g, 10g, 25g in stock; 100g backordered[3]
Sigma-Aldrich	Varies	Available through listed partners[4]
BLD Pharm	Varies	Listed as available[7]

Generalized Synthesis Pathway

While the precise, proprietary synthesis method for **2-Fluoro-3-isopropoxybenzoic acid** is not publicly detailed, a plausible synthetic route can be conceptualized based on established organic chemistry principles for related fluorinated aromatic compounds. A common approach involves the modification of a readily available phenol derivative.

A potential pathway could start with 2-fluorophenol, which undergoes O-alkylation with an isopropyl halide to form 1-fluoro-2-isopropoxybenzene. This intermediate is then subjected to a directed ortho-metalation followed by carboxylation, or a Friedel-Crafts acylation followed by oxidation, to introduce the carboxylic acid group at the desired position. A similar multi-step synthesis for 2-fluoro-3-nitrobenzoic acid starts from o-methylphenol, which is nitrated, chlorinated, fluorinated, and finally oxidized.[8]

Below is a conceptual workflow illustrating a generalized synthesis.



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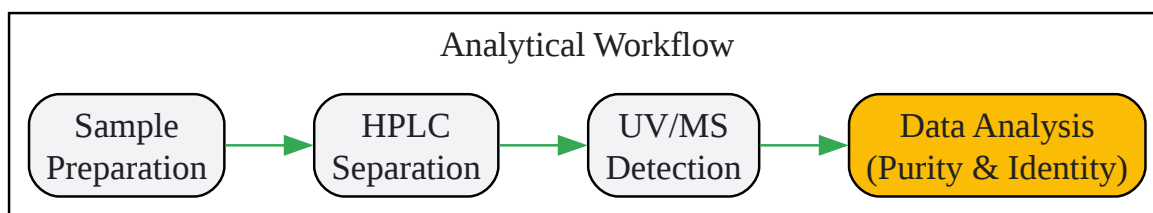
Caption: Generalized workflow for the synthesis of **2-Fluoro-3-isopropoxybenzoic acid**.

Analytical Quality Control

Ensuring the purity and identity of **2-Fluoro-3-isopropoxybenzoic acid** is critical for its use in sensitive applications like drug discovery. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful techniques for the analysis of fluorinated benzoic acid isomers.[9]

General HPLC-UV Protocol for Purity Assessment

- **Sample Preparation:** Accurately weigh and dissolve a sample of **2-Fluoro-3-isopropoxybenzoic acid** in a suitable solvent (e.g., acetonitrile or methanol) to a known concentration (e.g., 1 mg/mL).
- **Chromatographic Conditions:**
 - **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - **Mobile Phase:** A gradient of acetonitrile and water (containing 0.1% formic acid for pH control).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV detection at a wavelength determined by the compound's UV spectrum (typically around 254 nm).
- **Injection and Analysis:** Inject a small volume (e.g., 10 µL) of the sample solution and record the chromatogram.
- **Data Interpretation:** The purity is determined by the relative area of the main peak compared to the total area of all peaks. The retention time confirms the compound's identity against a reference standard.



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Caption: Standard analytical workflow for quality control of chemical intermediates.

Applications in Research and Drug Development

Fluorinated compounds are integral to modern drug discovery.[10] The strategic placement of fluorine atoms can significantly alter a molecule's electronic properties, lipophilicity, and metabolic stability, often leading to improved drug candidates.[2]

While specific drugs derived from **2-Fluoro-3-isopropoxybenzoic acid** are not extensively documented in public literature, its structure makes it an attractive starting point for synthesizing novel therapeutic agents. As a versatile intermediate, it can be used to construct more complex molecules for various targets.[11] For example, related fluorinated benzoic acids are used to create kinase inhibitors and agents for treating chronic pain.[12] The carboxylic acid group provides a reactive handle for amide bond formation, a cornerstone reaction in medicinal chemistry, allowing for its conjugation to other molecular fragments to build a diverse library of compounds for biological screening.

Safety and Handling

Proper handling of **2-Fluoro-3-isopropoxybenzoic acid** is essential to ensure laboratory safety. The following guidelines are based on typical safety data sheets (SDS) for fluorinated aromatic compounds.[3][13][14]

- **Hazard Identification:** This compound is generally classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[3][14]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[6][13] Work in a well-ventilated area or

under a chemical fume hood to avoid inhalation of dust.

- Storage: Store the compound in a tightly closed container in a cool, dry place. Recommended storage is between 2-8°C.[3][6]
- First Aid Measures:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[6]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[13]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[13]
 - In all cases of exposure, seek medical attention if symptoms persist.[6][13]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations, typically via an approved waste disposal plant.[13]

References

- Aaronchem. (2024). Safety Data Sheet - 2-Fluoro-3-isopropoxy-5-(trifluoromethyl)benzoic acid. Aaron Chemicals LLC.
- Sigma-Aldrich. (2025).
- AOBChem USA. (n.d.). **2-Fluoro-3-isopropoxybenzoic acid**.
- Fisher Scientific. (2025).
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). Exploring 2-Fluoro-3-Methylbenzoic Acid: Properties and Applications.
- BenchChem. (2025).
- PubChem. (n.d.). 2-Fluoro-4-isopropoxybenzoic acid. National Center for Biotechnology Information.
- Taizhou Volsen Chemical Co., Ltd. (n.d.). Fluorine-Containing Benzoic Acid.
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). Exploring 2-Fluoro-3-Nitrobenzoic Acid: Properties and Applications.
- Fisher Scientific. (2024).
- Izawa, K., et al. (2020). Applications of fluorine-containing amino acids for drug design. European Journal of Medicinal Chemistry, 186, 111826.
- Wu, Y., et al. (2021). Biocatalytic synthesis of 2-fluoro-3-hydroxypropionic acid. Frontiers in Bioengineering and Biotechnology.

- Organic Syntheses. (n.d.). 2-amino-3-fluorobenzoic acid.
- Zhdankin, V. V., et al. (2018). Synthesis of 2-fluorobenzoic acids by nucleophilic fluorination of 1-arylbenziodoxolones. *Arkivoc*, 2018(5), 184-193.
- Ministry of the Environment, Government of Japan. (n.d.). III Analytical Methods.
- CN113024384A. (2021).
- Merey, H. A., & Zaazaa, H. E. (n.d.). Validated simultaneous determination of antipyrine and benzocaine HCl in the presence of benzocaine HCl degradation product. *Analytical Methods*.
- Fluoropharm. (n.d.). 2-Fluoro-3-nitrobenzoic acid.

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Sources

- 1. innospk.com [innospk.com]
- 2. nbinnno.com [nbinnno.com]
- 3. aobchem.com [aobchem.com]
- 4. 2-Fluoro-3-isopropoxybenzoic acid | 1346608-65-8 [sigmaaldrich.com]
- 5. 2-Fluoro-4-isopropoxybenzoic acid | C₁₀H₁₁FO₃ | CID 2774529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. aaronchem.com [aaronchem.com]
- 7. 1248479-48-2|3-Fluoro-2-isopropoxybenzoic acid|BLD Pharm [bldpharm.com]
- 8. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Applications of fluorine-containing amino acids for drug design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. innospk.com [innospk.com]
- 12. ossila.com [ossila.com]
- 13. fishersci.com [fishersci.com]
- 14. synquestlabs.com [synquestlabs.com]

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